

# Safeguarding Research: Proper Disposal of Segigratinib Hydrochloride

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## Compound of Interest

Compound Name: *Segigratinib hydrochloride*

CAS No.: *2847066-15-1*

Cat. No.: *B15579901*

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For Immediate Implementation: Researchers, scientists, and drug development professionals must handle the disposal of **Segigratinib hydrochloride** with stringent adherence to safety protocols to ensure a secure laboratory environment and prevent environmental contamination. As an investigational drug, **Segigratinib hydrochloride** should be treated as hazardous waste. This guide provides a comprehensive, step-by-step procedure for its safe and compliant disposal.

## Key Safety and Disposal Information

While a specific Safety Data Sheet (SDS) for **Segigratinib hydrochloride** is not publicly available, analogous investigational kinase inhibitor hydrochlorides are classified with potential hazards including being harmful if swallowed, causing skin and eye irritation, and potential reproductive or organ damage with repeated exposure. Therefore, a conservative approach, treating **Segigratinib hydrochloride** as hazardous waste, is mandatory.

Disposal of this compound and its associated contaminated materials must comply with all federal, state, and local regulations. The primary and recommended method of disposal is

through a licensed hazardous material disposal company, which will typically involve incineration.

## Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is mandatory to wear the following appropriate Personal Protective Equipment (PPE) to minimize exposure risks:

| PPE Item       | Specification                               |
|----------------|---------------------------------------------|
| Gloves         | Chemical-resistant (e.g., nitrile)          |
| Eye Protection | Safety glasses with side shields or goggles |
| Lab Coat       | Standard laboratory coat                    |
| Respiratory    | Recommended if creating aerosols or dust    |

## Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **Segigratinib hydrochloride** in a laboratory setting.

### 1. Segregation:

- Isolate all **Segigratinib hydrochloride** waste from other chemical waste streams to ensure proper handling and disposal. This includes unused or expired solid compounds, solutions, and contaminated labware.

### 2. Containerization:

- Solid Waste:** Place unused or expired solid **Segigratinib hydrochloride** into a clearly labeled, sealed, and suitable container for chemical waste.
- Liquid Waste:** Collect all solutions containing **Segigratinib hydrochloride** in a designated, leak-proof container for hazardous liquid waste. The container must be compatible with the solvent used.

- Contaminated Materials: Dispose of all single-use labware that has come into contact with the compound, such as pipette tips, tubes, and gloves, in a designated hazardous waste container.

### 3. Labeling:

- Clearly label the waste container with "**Segigratinib Hydrochloride** Waste," the appropriate hazard symbols (e.g., "Toxic"), and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.

### 4. Storage:

- Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials, while awaiting pickup.

### 5. Final Disposal:

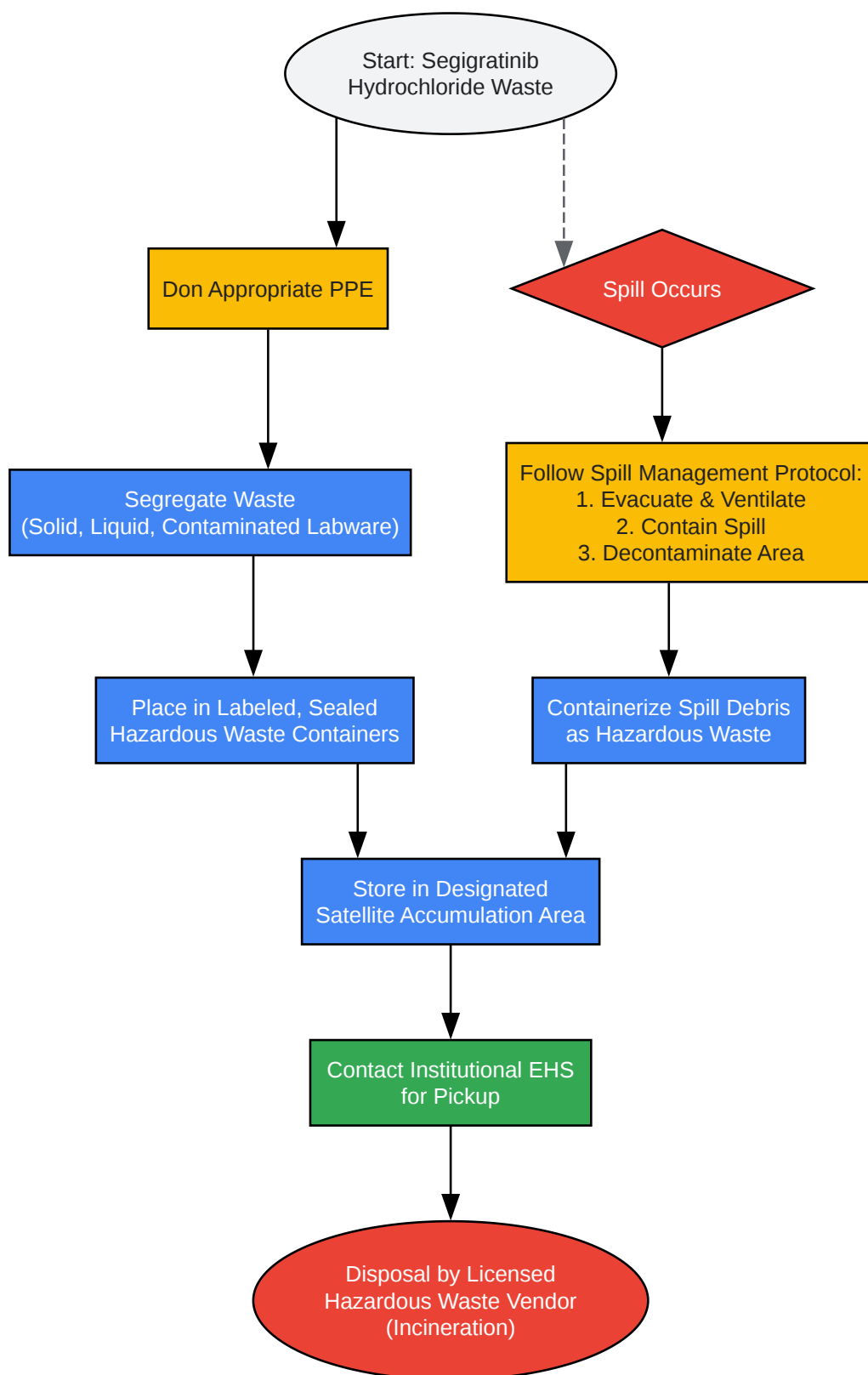
- Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste. The EHS department will coordinate with a licensed hazardous waste vendor for final disposal, which will typically be high-temperature incineration.

## Spill Management

In the event of a spill, follow these steps to contain and clean the area effectively:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Containment:
  - Solid Spills: Carefully sweep the material to avoid generating dust and place it into a sealed container for disposal.
  - Liquid Spills: Absorb the spill with an inert, non-combustible material such as vermiculite or sand. Collect the absorbed material into a suitable container for hazardous waste.
- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with an appropriate solvent (e.g., alcohol), and dispose of all cleaning materials as hazardous waste.

## Disposal Workflow



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Caption: Workflow for the proper disposal of **Segigratinib hydrochloride**.

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